

Application Notes: High-Fidelity Mold Creation Using Cavex Cream Alginate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: cavex
CAS No.: 123902-36-3
Cat. No.: B1169322

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Introduction

Cavex Cream Alginate is an irreversible hydrocolloid impression material widely utilized in dental and research applications for creating detailed and accurate molds.[1][2] Its high precision, ease of use, and quick setting times make it a suitable choice for applications requiring high-fidelity anatomical replication.[3][4][5] These application notes provide a comprehensive protocol for researchers, scientists, and drug development professionals to achieve optimal results when creating high-fidelity molds with **Cavex** Cream Alginate. The material is known for its smooth, creamy consistency upon mixing, which allows for excellent detail reproduction of up to 5µm.[3][4][5]

Material Composition and Properties

Cavex Cream Alginate is a powder primarily composed of alginate, calcium sulfate, and fillers.[1][6] When mixed with water, a chemical reaction is initiated, leading to the formation of an elastic gel.[6][7] The material is dust-free, which minimizes airborne particles during handling and mixing.[6][8] It is available in both Normal Set and Fast Set formulations to accommodate different procedural requirements.[1][8]

Quantitative Data Summary

The following table summarizes the key quantitative specifications for **Cavex** Cream Alginate.

Property	Normal Set	Fast Set	Unit	Source(s)
Detail Reproduction	5	5	μm	[4] [5]
Powder/Water Ratio	21.2 / 46	21.2 / 46	g / ml	[9]
Mixing Time	30	20	seconds	[9]
Total Working Time	2 minutes	1 minute 20 seconds	min:sec	[9]
Time in Mouth	1 minute 30 seconds	1 minute	min:sec	[9]
Total Setting Time	3 minutes 30 seconds	2 minutes 20 seconds	min:sec	[1] [9]
Dimensional Stability	Up to 48 hours (with proper storage)	Up to 48 hours (with proper storage)	hours	[1] [3]
Shelf Life	5	5	years	[4] [5]

Experimental Protocol: Creating a High-Fidelity Mold

This protocol outlines the step-by-step procedure for creating a high-fidelity mold using **Cavex** Cream Alginate.

1. Materials and Equipment:

- **Cavex** Cream Alginate powder
- Distilled or deionized water at room temperature (21-23°C)[\[8\]](#)

- Flexible rubber mixing bowl
- Rigid spatula
- Measuring scoop (provided with the product)
- Measuring beaker (provided with the product)
- Impression tray or custom mold housing
- Timer

2. Preparation:

- Ensure all materials are at room temperature. Variations in water temperature will affect the working and setting times; colder water will prolong the times, while warmer water will shorten them.[\[1\]](#)[\[9\]](#)
- Fluff the **Cavex** Cream Alginate powder by shaking the container or bag before dispensing.
[\[1\]](#)[\[10\]](#)
- Use the provided scoop to measure the desired amount of powder. Do not compress the powder in the scoop; level it off for an accurate measurement.[\[1\]](#)[\[10\]](#)
- Use the provided beaker to measure the corresponding volume of water. The standard ratio is 21.2 grams of powder to 46 ml of water.[\[1\]](#)[\[9\]](#)

3. Mixing Procedure:

- Add the measured water to the flexible rubber mixing bowl.
- Add the measured powder to the water.
- Begin mixing immediately and vigorously with the rigid spatula. Use a figure-eight motion, pressing the spatula against the sides of the bowl to ensure a smooth, homogeneous, and creamy consistency, free of lumps.[\[1\]](#)
- The mixing time is critical: mix for 30 seconds for Normal Set and 20 seconds for Fast Set.[\[9\]](#)

4. Loading the Impression Tray:

- Immediately after mixing, load the alginate mixture into the impression tray or mold housing.
- Smooth the surface of the alginate with a wet finger to create an even surface.[\[1\]](#)[\[9\]](#)

5. Creating the Impression:

- For in vivo applications, have the subject rinse their mouth with warm water prior to tray insertion.[\[1\]](#)[\[9\]](#)
- Seat the loaded tray in the desired location with gentle, firm pressure.
- Hold the tray steady without movement until the material has fully set. Movement during gelation can introduce internal stresses and inaccuracies.[\[7\]](#)
- The material should remain in place for 1 minute and 30 seconds for Normal Set and 1 minute for Fast Set.[\[9\]](#)

6. Demolding and Post-Processing:

- Once the setting time has elapsed, remove the impression with a single, quick motion to minimize distortion.[\[1\]](#)[\[7\]](#)[\[11\]](#)
- Immediately rinse the mold under cold running water to remove any residues.[\[1\]](#)[\[9\]](#)
- Gently shake off excess water, but do not blow-dry the surface, as this can cause dehydration and shrinkage. The surface should remain moist.[\[1\]](#)[\[9\]](#)

7. Storage and Casting:

- For optimal dimensional stability, it is recommended to pour the cast immediately.[\[9\]](#)
- If immediate pouring is not possible, store the impression in a sealed plastic bag with a few drops of water to maintain a 100% humidity environment.[\[9\]](#)
- The plaster or gypsum model should be made within 48 hours of taking the impression.[\[1\]](#)
[\[12\]](#)

Workflow and Process Visualization

The following diagram illustrates the key stages of the high-fidelity mold creation protocol.

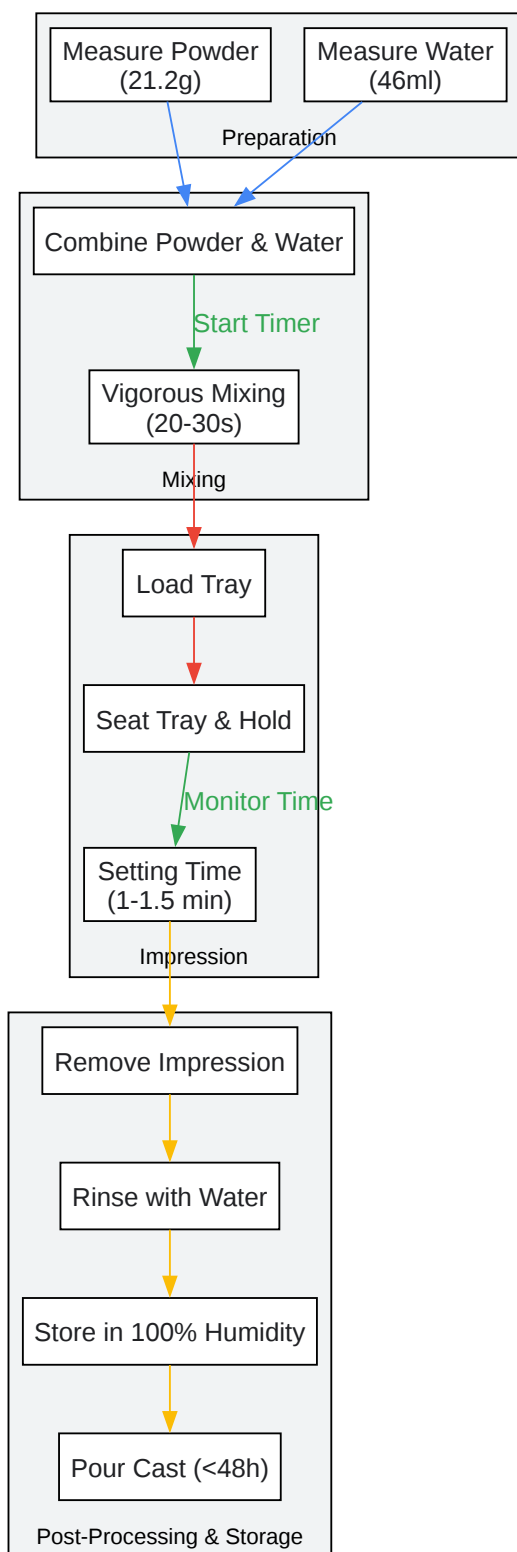


Figure 1: Experimental Workflow for High-Fidelity Mold Creation

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Caption: Experimental Workflow for High-Fidelity Mold Creation.

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